

XAV939 transcriptional activity comparison CCT251545

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Compound Focus: Xav-939

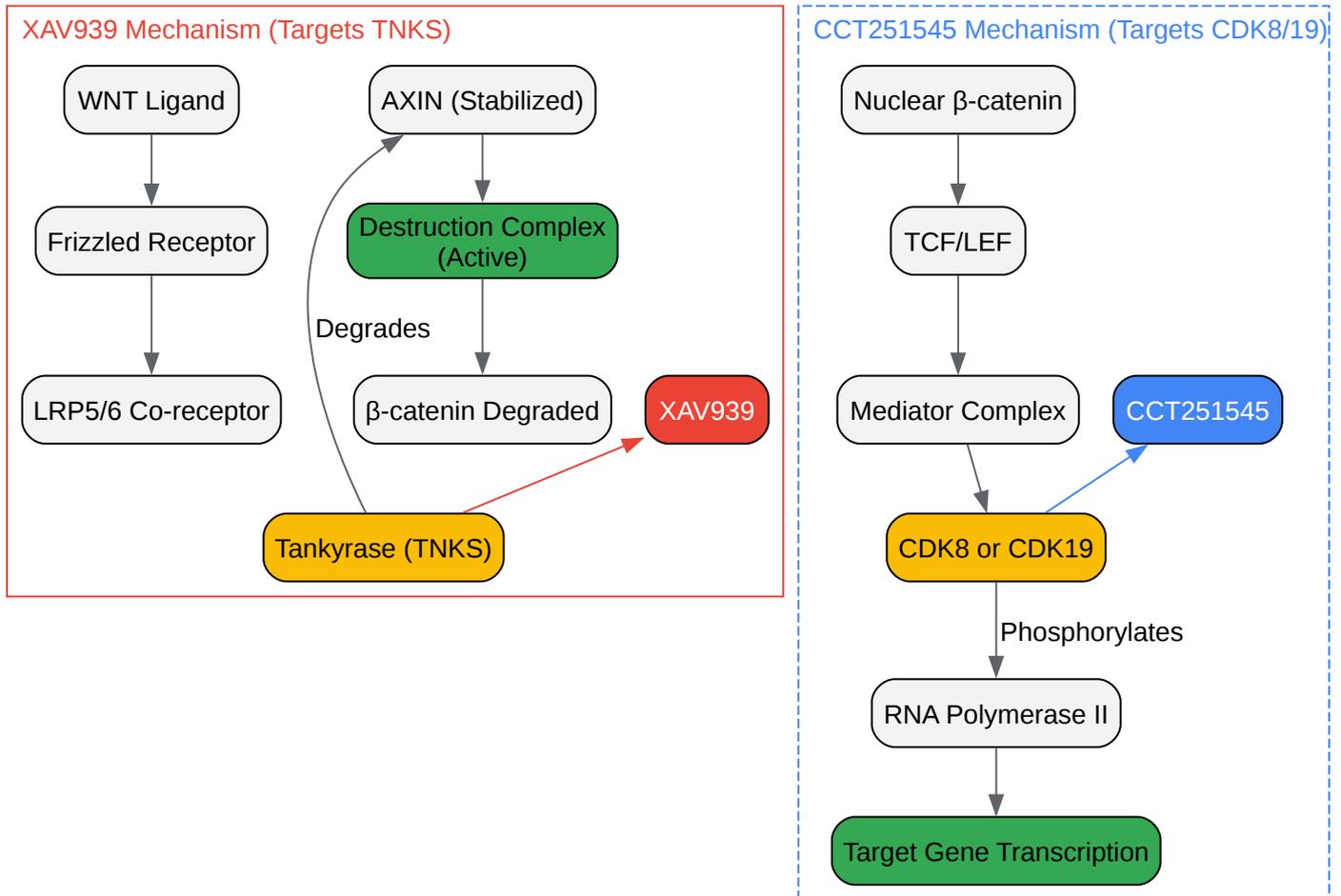
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Detailed Mechanisms of Action

The following diagrams illustrate the distinct pathways through which XAV939 and CCT251545 exert their effects.



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Supporting Experimental Evidence

The comparative profiles of XAV939 and CCT251545 are supported by concrete experimental data from various cellular and animal models.

Compound	Experimental Model	Key Findings on Transcriptional Activity
XAV939	Lung adenocarcinoma A549 cells	Decreased β-catenin mRNA expression and reduced protein levels of c-MYC [1].
	Hepatocellular carcinoma cells (HepG2, Huh7)	Attenuated β-catenin/TCF reporter activity (TOPflash), decreased nuclear β-catenin, and inhibited growth [2].
	Prostate cancer cells (LNCaP, PC-3) co-cultured with patient lymphocytes	Enhanced cancer cell elimination; effect maintained only with continuous presence, suggesting reversible pathway inhibition [3].
CCT251545	Colorectal cancer cells (LS174T, SW620)	Altered WNT-pathway regulated gene expression and STAT1-regulated genes ; reduced phosphorylation of STAT1^{SER727} (a biomarker) [4].
	WNT-dependent mouse tumor models	Demonstrated in vivo activity by altering WNT-pathway gene expression and modulating STAT1 phosphorylation [4].

How to Choose for Your Research

Your choice between these probes should be guided by your specific research question:

- Use **XAV939** if your goal is to investigate the upstream regulation of **β-catenin stability**, particularly the role of Tankyrase and the AXIN destruction complex. It is ideal for studying the initial steps of pathway activation and degradation [1] [2].
- Use **CCT251545** if you are focused on the downstream, **nuclear events of transcription**. It is the preferred tool for dissecting the role of the Mediator complex kinases CDK8/19 in regulating specific gene expression programs, including those beyond the WNT pathway, such as STAT1 targets [4] [5].

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References

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3. The WNT/ β -catenin signaling inhibitor XAV939 enhances ... [nature.com]
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